

Essential Safety and Logistical Information for Handling (2R,3S)-E1R

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Compound of Interest

Compound Name: (2R,3S)-E1R

Cat. No.: B15618572

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Disclaimer: This document provides guidance on personal protective equipment and handling procedures for **(2R,3S)-E1R** based on general best practices for potent research compounds. A specific Safety Data Sheet (SDS) for this compound (CAS: 1424832-60-9) was not located. Researchers must conduct a thorough, lab-specific risk assessment before beginning any work.

(2R,3S)-E1R is identified as an enantiomer of E1R, a positive allosteric modulator of the sigma-1 receptor.^{[1][2][3]} As a potent, bioactive molecule intended for research, its toxicological properties are not well-established. Therefore, it must be handled with a high degree of caution, assuming it may be hazardous upon inhalation, ingestion, or skin contact.

Hazard Identification and Risk Assessment

Given the lack of specific toxicity data, a conservative approach is mandatory. The primary hazards are associated with the handling of the solid, powdered form (potential for aerosolization) and solutions (potential for splashes and spills).

Potential Hazard	Nature of Risk	Recommended Action
Acute Toxicity (Inhalation, Dermal, Oral)	The toxicological properties are not fully known. Assume the compound is toxic if inhaled, absorbed through the skin, or ingested.	Handle exclusively within a certified chemical fume hood or other containment device. Use appropriate PPE to prevent any direct contact.
Eye Irritation/Damage	Powder or liquid splashes may cause serious eye irritation or damage.	Always wear chemical safety goggles. A face shield is required for tasks with a higher splash risk. [4]
Skin Irritation/Allergic Reaction	Direct contact may cause skin irritation or sensitization.	Avoid all skin contact by using appropriate gloves and a lab coat. [4]
Respiratory Irritation	Inhalation of aerosolized powder may irritate the respiratory tract.	Engineering controls (e.g., fume hood) are the primary defense. Respiratory protection may be required based on a risk assessment. [4] [5]
Long-term Effects	Chronic effects of exposure are unknown.	Minimize all exposure routes by adhering strictly to engineering controls and PPE protocols.

Operational Plans for Safe Handling

A systematic workflow is essential to minimize risk. The process can be broken down into four distinct phases: Preparation, Handling, Post-Handling, and Disposal.[\[6\]](#)

Preparation Phase

- Review Safety Information: Before any work begins, review all available information and conduct a formal risk assessment for the planned experiment.[\[6\]](#)

- Designate Work Area: All handling of **(2R,3S)-E1R** must occur in a designated area within a certified chemical fume hood.^[5]
- Prepare Equipment: Assemble all necessary labware (e.g., vials, spatulas, pipettes) and place them in the fume hood.
- Prepare Spill Kit: Ensure a spill kit appropriate for chemical powders and solvents is readily accessible.

Handling Phase (Inside Fume Hood)

- Don Appropriate PPE: Put on all required PPE before entering the designated handling area. (See PPE table below).
- Weighing (Solid Compound):
 - Perform all weighing operations on a draft shield balance inside the fume hood to minimize air currents.
 - Use a micro-spatula to carefully transfer the powder. Avoid any actions that could generate dust.
 - Close the primary container immediately after dispensing.
- Preparing Solutions:
 - Add solvent to the vial containing the weighed powder slowly to avoid splashing.
 - Cap the vial securely before mixing or vortexing.
 - If sonication is required, ensure the vial is properly sealed.

Post-Handling Phase

- Decontamination:
 - Wipe down all surfaces inside the fume hood with an appropriate solvent (e.g., 70% ethanol) to decontaminate them.

- Thoroughly clean all non-disposable equipment that came into contact with the compound.
[7]
- Doffing PPE:
 - Remove PPE slowly and deliberately in the correct order to prevent self-contamination (e.g., gloves first, then lab coat, then eye protection).
 - Dispose of all contaminated PPE as hazardous waste.[6]
- Personal Hygiene: Wash hands and forearms thoroughly with soap and water after exiting the laboratory.[8]

Personal Protective Equipment (PPE)

The selection of PPE is critical and must be based on the specific tasks being performed.[9]

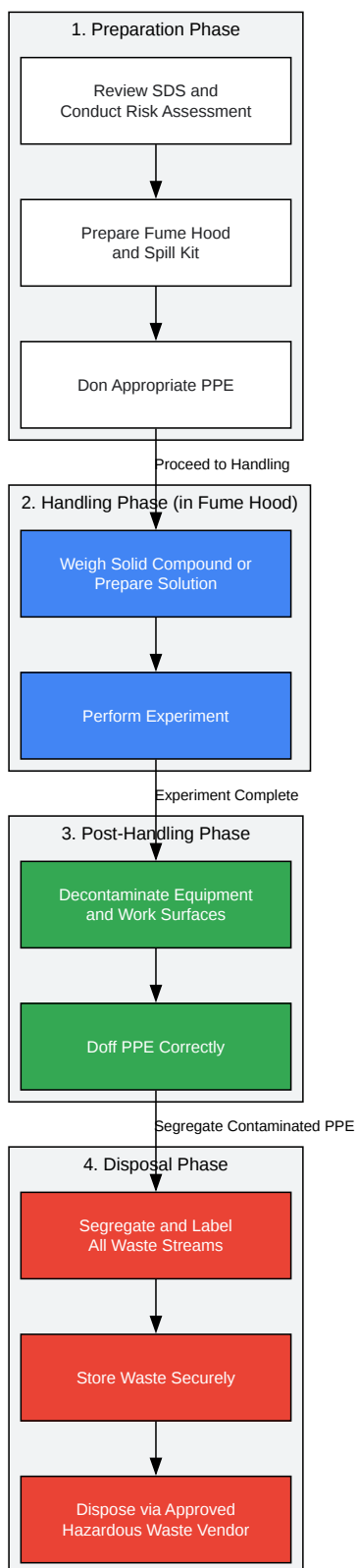
Task	Required Personal Protective Equipment
General Laboratory Operations (Not directly handling the compound)	- Lab Coat- Safety Glasses with Side Shields- Nitrile Gloves- Closed-Toe Shoes[4]
Handling Solid (2R,3S)-E1R (e.g., weighing)	- Disposable Lab Coat (or dedicated lab coat for potent compounds)- Chemical Safety Goggles- Face Shield- Double Nitrile Gloves- Respiratory Protection (as determined by risk assessment)
Handling Solutions of (2R,3S)-E1R	- Lab Coat- Chemical Safety Goggles- Double Nitrile Gloves (or appropriate chemical-resistant gloves for the solvent used)

Disposal Plan

All materials contaminated with **(2R,3S)-E1R** must be treated as hazardous chemical waste. Do not dispose of any materials down the drain or in regular trash.[6][7][10]

Waste Stream	Disposal Procedure
Unused/Expired Compound	- Collect in its original container or a clearly labeled, sealed waste container.- Label as "Hazardous Waste" with the full chemical name and CAS number.- Dispose of through your institution's certified hazardous waste program.
Contaminated Labware (e.g., pipette tips, vials, tubes)	- Collect in a dedicated, puncture-resistant, and sealable container.- Label the container as "Hazardous Waste" with the chemical name.- Do not overfill the container.[6]
Contaminated PPE (e.g., gloves, disposable lab coat)	- Carefully place all used PPE into a sealed plastic bag.- Place the bag into the designated hazardous waste container for solid waste.[6]
Aqueous/Solvent Waste	- Collect all liquid waste containing the compound in a sealed, compatible, and clearly labeled waste container.- Do not mix with other waste streams unless compatibility has been confirmed.- The label must include the chemical name, solvent, and estimated concentration.

Experimental Workflow Diagram



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